

Application Notes and Protocols for the Safe Handling of Promethium-145

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Promethium-145*

Cat. No.: *B1200467*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Promethium-145 (Pm-145) is a radioactive isotope of the element promethium with a half-life of 17.7 years.^[1] It decays primarily through electron capture to Neodymium-145, emitting a spectrum of low-energy X-rays and gamma photons.^[1] Due to its radioactivity, the handling of Pm-145 requires stringent safety protocols to minimize radiation exposure to personnel and prevent environmental contamination. These application notes provide a comprehensive guide to the safe handling of **Promethium-145** in a laboratory setting, including detailed experimental protocols and safety procedures.

Radiological Data for Promethium-145

A thorough understanding of the radiological properties of **Promethium-145** is essential for developing a robust safety plan.

Property	Value	Reference
Half-life	17.7 years	[1]
Primary Decay Mode	Electron Capture	[1]
Decay Product	Neodymium-145 (Stable)	
Emitted Radiations	Auger electrons, X-rays, and low-energy gamma rays	
Mean Photon Energy	~39.6 keV	
Specific Gamma Ray Constant	0.089 R·cm ² /mCi·hr	
Annual Limit on Intake (ALI)	Oral: 400 µCi; Inhalation: 500 µCi (for oxides, hydroxides - Class W)	

Shielding Requirements

The primary radiation hazard from **Promethium-145** is exposure to low-energy X-rays and gamma photons. Additionally, the interaction of any emitted beta particles with high atomic number (high-Z) materials can produce secondary X-rays known as Bremsstrahlung. Therefore, a dual shielding approach is recommended.

Shielding Material	Purpose	Recommended Thickness
Low-Z Material (e.g., Plexiglas/Acrylic)	To shield any low-energy beta particles and minimize Bremsstrahlung production.	0.25 inches (6.35 mm)
High-Z Material (e.g., Lead)	To attenuate the primary X-rays, gamma rays, and any Bremsstrahlung produced.	See table below

Lead Shielding for **Promethium-145** Photon Emissions (~40 keV)

Shielding Thickness	Attenuation
Half-Value Layer (HVL)	~0.1 mm
Tenth-Value Layer (TVL)	~0.3 mm

A standard lead pig or lead bricks of 1-2 inches (2.5-5 cm) in thickness are more than sufficient for shielding typical laboratory quantities of **Promethium-145**.

Experimental Protocols

Adherence to the following protocols is mandatory for all personnel handling **Promethium-145**.

General Laboratory Safety Procedures

- **Designated Areas:** All work with **Promethium-145** must be conducted in a designated and properly labeled radioactive materials area.
- **Personal Protective Equipment (PPE):** At a minimum, a lab coat, safety glasses, and two pairs of disposable gloves must be worn at all times when handling **Promethium-145**.
- **Contamination Control:** Work surfaces should be covered with absorbent, plastic-backed paper. All equipment used for handling **Promethium-145** should be dedicated and clearly labeled.
- **No Eating or Drinking:** Eating, drinking, smoking, and the application of cosmetics are strictly prohibited in the designated radioactive materials area.
- **Dosimetry:** All personnel working with **Promethium-145** must wear appropriate dosimeters (e.g., whole-body and ring dosimeters) to monitor their radiation exposure.

Receipt and Storage of Promethium-145

- **Notification:** The Radiation Safety Officer (RSO) must be notified immediately upon receipt of any radioactive material.
- **Inspection:** The package should be visually inspected for any signs of damage or leakage.

- **Wipe Test:** A wipe test of the external package surface must be performed to check for removable contamination.
- **Opening:** The package should be opened in a designated area, preferably within a fume hood.
- **Storage:** The primary vial containing **Promethium-145** must be stored in a labeled, shielded container (e.g., lead pig). The storage location must be a secured area, such as a locked refrigerator or cabinet, and clearly marked with the universal radiation symbol and information about the isotope, activity, and date.

Handling and Experimental Procedures

- **Preparation:** Before starting any experiment, ensure that all necessary materials, including shielding, handling tools (tongs, forceps), and waste containers, are readily available.
- **Shielding:** Place the stock vial of **Promethium-145** in a shielded container on a tray lined with absorbent paper. Use portable shields to minimize exposure during manipulations.
- **Aliquoting:** When preparing dilutions or aliquots, work expeditiously to minimize exposure time. Use remote handling tools whenever possible.
- **Monitoring:** Use a survey meter (e.g., a pancake Geiger-Müller detector) to monitor for contamination on gloves, work surfaces, and equipment frequently during the procedure.
- **Post-Experiment Survey:** After completing the experiment, conduct a thorough survey of the work area, equipment, and yourself for any contamination.

Radioactive Waste Management

Due to its long half-life, **Promethium-145** waste cannot be decayed in storage and must be disposed of through a licensed radioactive waste vendor.

- **Segregation:** Radioactive waste must be segregated at the point of generation into the following categories:
 - **Dry Solid Waste:** Gloves, absorbent paper, plasticware, etc.

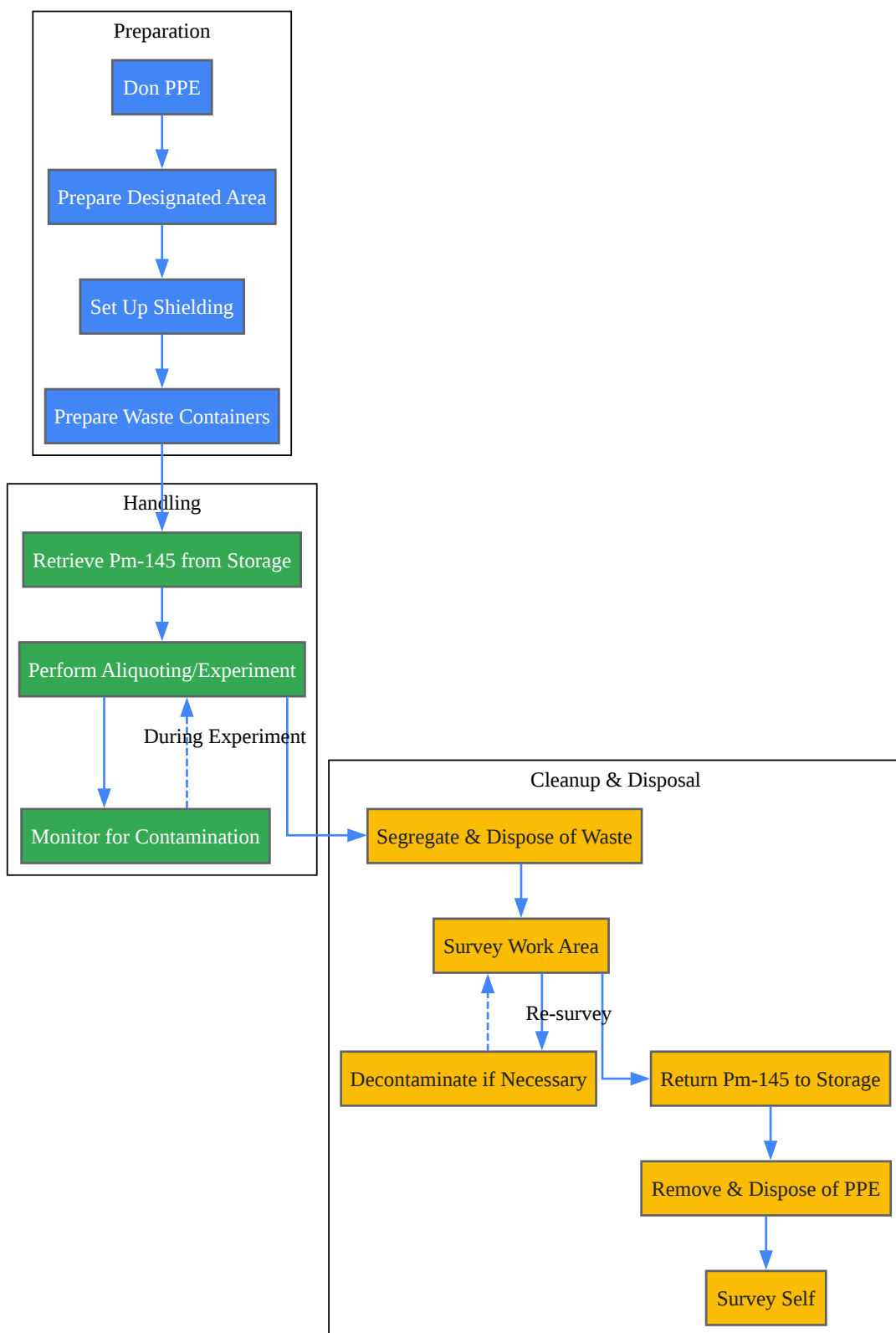
- Liquid Waste: Aqueous and organic solutions.
- Sharps Waste: Needles, syringes, Pasteur pipettes, etc.
- Containers: Use only approved, labeled containers for each waste stream. Containers for long-lived isotopes are typically color-coded (e.g., yellow) and must be clearly labeled with the isotope, activity, and date.[\[2\]](#)
- Shielding: Waste containers should be appropriately shielded to keep the external radiation levels as low as reasonably achievable (ALARA).
- Disposal Request: When a waste container is full, submit a radioactive waste pickup request to your institution's Radiation Safety Office.

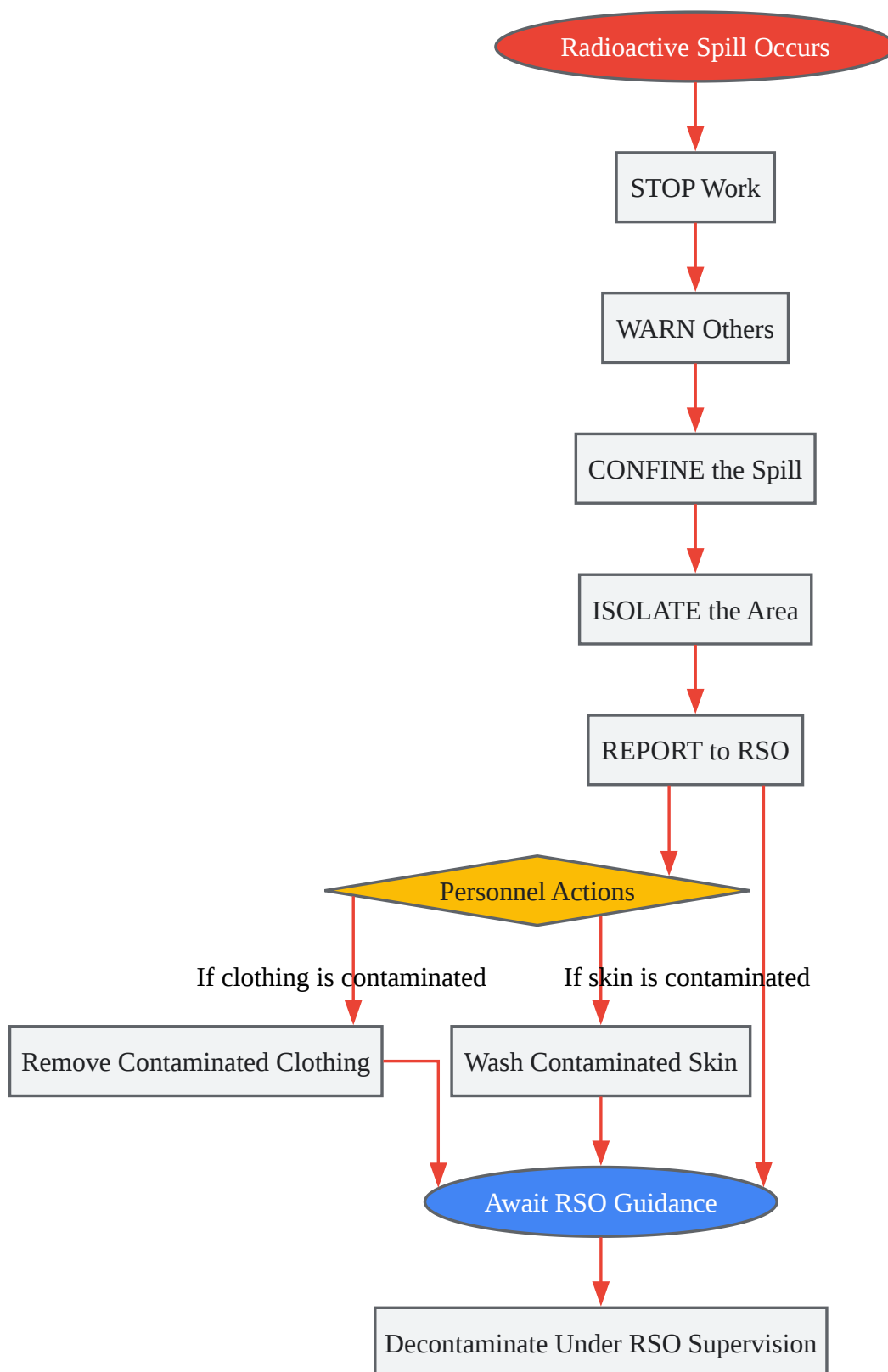
Emergency Procedures: Radioactive Spill

In the event of a radioactive spill, the following steps should be taken immediately:

- STOP: Stop all work.
- WARN: Notify all personnel in the immediate area of the spill.
- CONFINE: Cover the spill with absorbent paper to prevent its spread.
- ISOLATE: Secure the area and prevent entry.
- MINIMIZE EXPOSURE: Evacuate the immediate area, if necessary. Remove and bag any contaminated clothing.
- REPORT: Notify the Radiation Safety Officer immediately.
- DECONTAMINATE: Under the guidance of the RSO, decontaminate the affected area and personnel.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. grokipedia.com [grokipedia.com]
- 2. eCFR :: 10 CFR Part 20 -- Standards for Protection Against Radiation [ecfr.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for the Safe Handling of Promethium-145]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1200467#experimental-setup-for-handling-promethium-145-safely]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com